

Spectroscopic Characterization of 2,3-Epoxy-3-(o-nitrophenyl)propiophenone

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Compound of Interest

Compound Name: 2,3-Epoxy-3-(o-nitrophenyl)propiophenone

CAS No.: 7152-68-3

Cat. No.: B3033021

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Executive Summary & Compound Profile

This guide provides a rigorous spectroscopic framework for the characterization of **2,3-Epoxy-3-(o-nitrophenyl)propiophenone** (also known as 2-benzoyl-3-(2-nitrophenyl)oxirane). As a functionalized chalcone epoxide, this compound serves as a critical electrophilic intermediate in the synthesis of bioactive heterocycles, including 1,5-benzothiazepines and flavonoids.

Accurate characterization requires distinguishing the oxirane ring's electronic environment from the precursor chalcone's alkene moiety while confirming the integrity of the labile o-nitro group. This document outlines the expected spectral signatures across UV-Vis, FT-IR,

H/

C NMR, and Mass Spectrometry, grounded in the Weitz-Scheffer epoxidation mechanism.

Compound Identity

Property	Detail
IUPAC Name	Phenyl-[3-(2-nitrophenyl)oxiran-2-yl]methanone
Molecular Formula	
Molecular Weight	269.25 g/mol
Key Moieties	-Epoxy ketone, o-Nitrophenyl, Benzoyl
Stereochemistry	Typically trans (via alkaline epoxidation)

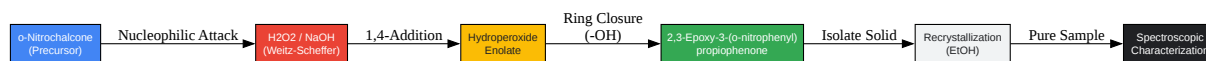
Synthesis Context & Sample Preparation[1][2][3][4]

To ensure spectral fidelity, one must understand the sample's origin. This compound is typically synthesized via the Weitz-Scheffer reaction—the nucleophilic epoxidation of o-nitrochalcone using alkaline hydrogen peroxide.

Critical Purity Check: The most common impurity is the unreacted chalcone (olefin).

- Pre-Analysis Purification: Recrystallization from ethanol or methanol is recommended.
- Solvent Selection:
 - NMR:
(Chloroform-d) is the standard; DMSO-
may be used if solubility is poor, though it may shift active protons.
 - IR: KBr pellet or ATR (Attenuated Total Reflectance) on neat solid.
 - UV-Vis: Methanol (HPLC grade).

Workflow Visualization



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Figure 1: Synthesis and purification workflow ensuring sample integrity for characterization.[1]

Spectroscopic Characterization Protocols

Infrared Spectroscopy (FT-IR)

Objective: Confirm the formation of the epoxide ring and the retention of the nitro/carbonyl groups.

Mechanism of Assignment: The conversion of the chalcone (

) to the epoxide (

) results in the disappearance of the alkene stretch (~1640

) and the appearance of oxirane ring vibrations. The carbonyl stretch shifts to a higher wavenumber compared to the conjugated enone precursor due to the loss of

-cis/

-trans conjugation with the double bond, though it remains conjugated with the phenyl ring.

Diagnostic Bands: | Functional Group | Wavenumber (

) | Intensity | Assignment Logic | | :--- | :--- | :--- | :--- | | Epoxide (C-O-C) | 1240–1260 | Medium |

Symmetric ring stretching (breathing mode). | | Epoxide (C-O-C) | 850–900 | Medium |

Asymmetric ring deformation. | | Carbonyl (C=O) | 1680–1700 | Strong | Benzoyl ketone.

Shifted blue vs. chalcone (~1660) due to loss of C=C conjugation. | | Nitro (

) | 1520–1540 | Strong | Asymmetric stretching (Ar-

). | | Nitro (

) | 1340–1360 | Strong | Symmetric stretching. | | Aromatic (C=C) | 1590–1600 | Medium |

Skeletal vibrations of the phenyl rings. |

Nuclear Magnetic Resonance (¹H NMR)

Objective: Determine stereochemistry (cis vs. trans) and confirm the regiochemistry of the epoxide.

The Vicinal Coupling Constant (

) : The magnitude of the coupling constant between the two oxirane protons (

and

) is the definitive indicator of stereochemistry.

- Trans-epoxide:

Hz.

- Cis-epoxide:

Hz.

- Note: The Weitz-Scheffer reaction is stereoselective, typically yielding the trans isomer.

Protocol:

- Dissolve ~5-10 mg of sample in 0.6 mL

.

- Acquire spectrum at 300 MHz or higher (400/500 MHz recommended for resolution of aromatic multiplets).

Expected Chemical Shifts (

, ppm): | Proton | Shift (

) | Multiplicity | Coupling (

) | Interpretation | | :--- | :--- | :--- | :--- | :--- | |

(C2-H) | 4.20 – 4.35 | Doublet (d) | ~2.0 Hz | Proton adjacent to Carbonyl. | |

(C3-H) | 4.60 – 4.80 | Doublet (d) | ~2.0 Hz | Proton adjacent to

-Nitrophenyl. Deshielded by

proximity. | | Ar-H (Ortho to

) | 8.00 – 8.20 | Doublet/Multiplet | - | Strongly deshielded by the nitro group's anisotropy. | | Ar-H (Other) | 7.40 – 7.80 | Multiplets | - | Remaining aromatic protons (benzoyl + nitrophenyl). |

C NMR Spectroscopy

Objective: Confirm the carbon skeleton and oxidation state.

Key Signals:

- Carbonyl (C=O): ~190–193 ppm (Ketone).
- Epoxide Carbons (): ~55–65 ppm. The (benzylic to nitro group) is typically downfield of .
- Aromatic Carbons: 120–150 ppm. Look for the C-N ipso carbon around 148 ppm.

Mass Spectrometry (MS)

Objective: Molecular weight confirmation and fragmentation analysis.

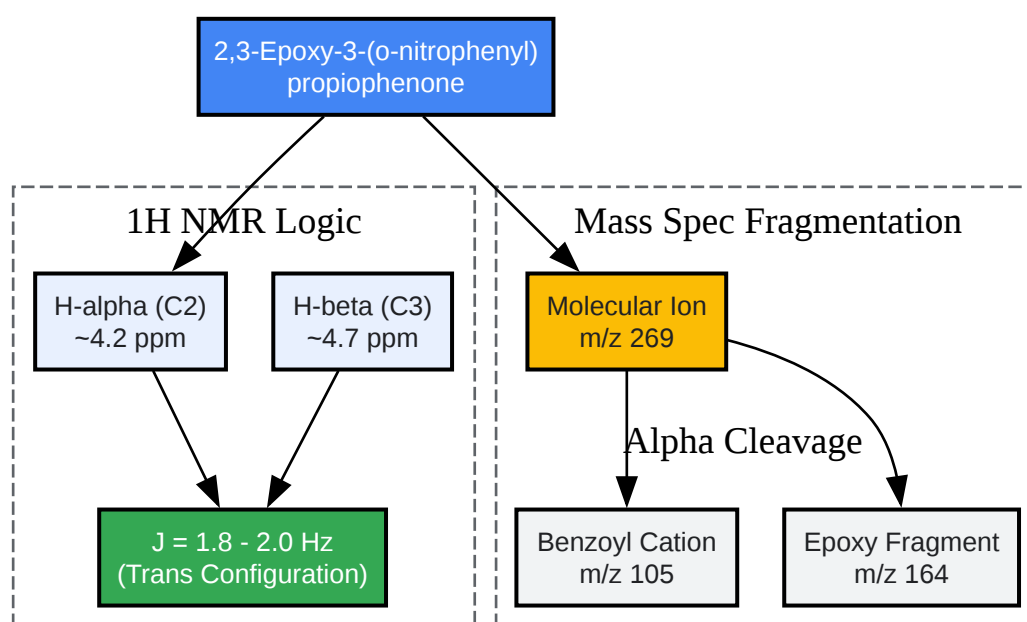
Technique: EI (Electron Impact) or ESI (Electrospray Ionization).

- Molecular Ion (): m/z 269.
- Fragmentation Pattern (EI):
 - m/z 269:

- m/z 253:
 - . Loss of epoxide oxygen (common in chalcone epoxides).
- m/z 105:
 - . Benzoyl cation (characteristic of propiophenone derivatives).
- m/z 164:
 - . The nitrophenyl-epoxide fragment.[2]

Mechanistic Visualization

The following diagram illustrates the NMR splitting logic and the fragmentation pathway, providing a visual guide for data interpretation.



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Figure 2: Correlating structural features with spectroscopic signals (NMR coupling and MS fragmentation).

References

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 - Source: Asian Journal of Chemistry / PubChem
 - Context: Describes the Weitz-Scheffer epoxidation of chalcones using alkaline hydrogen peroxide and the resulting trans-stereochemistry.
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- Kinetic Analysis of Chalcone Epoxid
 - Title: Kinetic Analysis of Chalcone Epoxidation in a Biphasic System[1]
 - Source: ACS Public
 - Context: Provides mechanistic details on the formation of epoxy ketones from chalcones, supporting the synthesis and purity protocols.
 - URL:[[Link](#)]
- IR Spectroscopy of Epoxy Ketones
 - Title: Infrared Spectra of Some Common Functional Groups[3][4][5]
 - Source: Chemistry LibreTexts
 - Context: Authoritative reference for assigning C-O-C (1250, 850 cm⁻¹)
 - URL:
- NMR Stereochemistry of Epoxides
 - Title: Synthesis of Chalcone Epoxides and Studies of their Antimicrobial Activities
 - Source: Rajshahi University Institutional Repository
 - Context: Confirms the characteristic coupling constants for trans-chalcone epoxides.
 - URL:[[Link](#)]

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Sources

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